

Caspofungin-d4: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caspofungin-d4

Cat. No.: B568995

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Introduction

Caspofungin-d4 is the deuterated analogue of Caspofungin, a potent antifungal agent belonging to the echinocandin class of drugs. Caspofungin revolutionized the treatment of invasive fungal infections, particularly those caused by *Candida* and *Aspergillus* species. Its unique mechanism of action, targeting the fungal cell wall, provides a significant advantage over other antifungal agents. This technical guide provides an in-depth overview of the physical and chemical properties of **Caspofungin-d4**, its synthesis and characterization, and its critical application as an internal standard in pharmacokinetic and bioequivalence studies.

Physical and Chemical Properties

Caspofungin-d4 is a complex lipopeptide, and its physical and chemical properties are crucial for its handling, formulation, and analytical method development. The key properties are summarized in the table below.

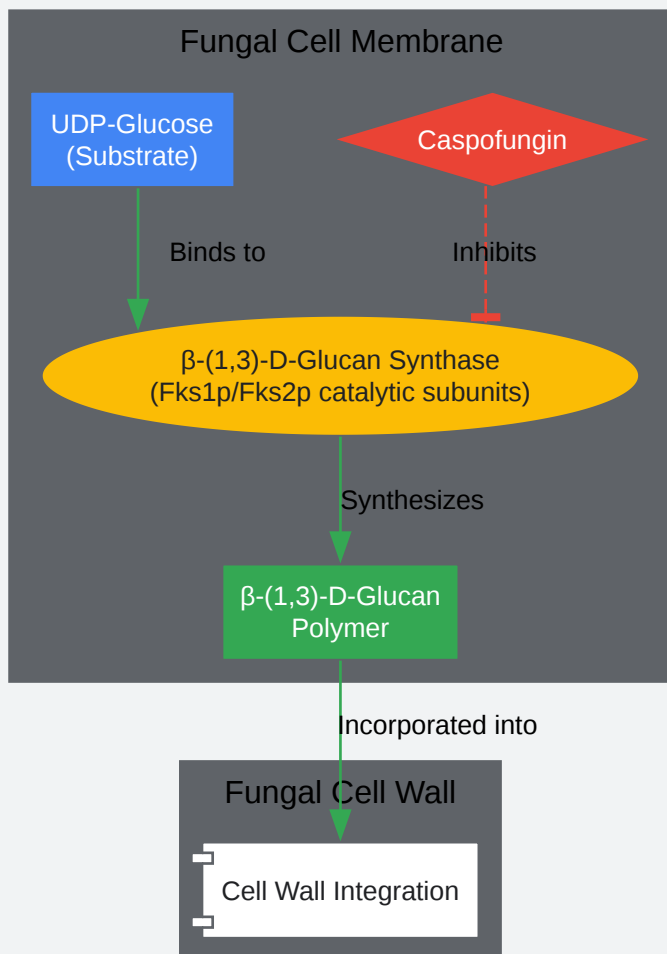
Property	Value	Reference
Molecular Formula	C ₅₂ H ₈₄ D ₄ N ₁₀ O ₁₅	[1][2]
Formula Weight	1217.5 g/mol (as diacetate salt)	[1][2]
CAS Number	1131958-73-0	[3]
Appearance	Solid	[1]
Solubility	Slightly soluble in methanol and water (with heating)	[1]
Storage	-20°C	[4][5]
Purity	>99% deuterated forms (d ₁ -d ₄)	[1][2]

Mechanism of Action: Inhibition of β -(1,3)-D-Glucan Synthase

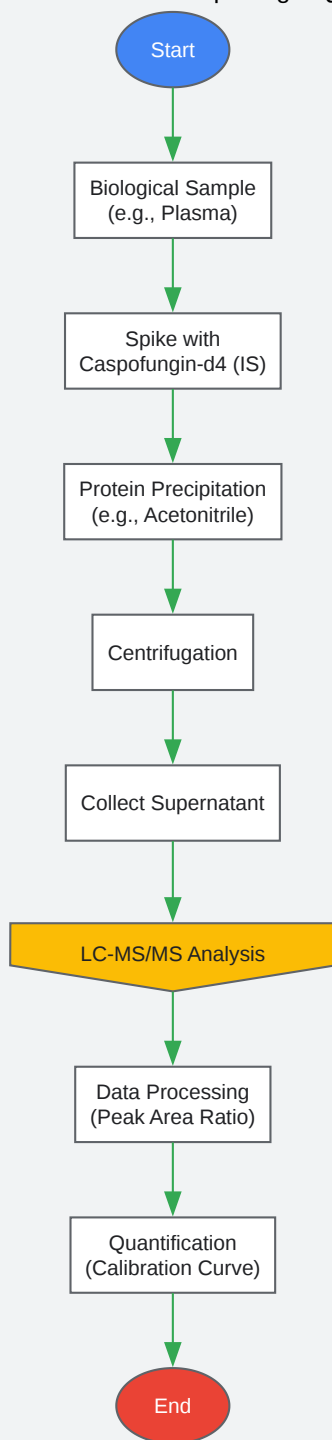
Caspofungin exerts its antifungal activity by non-competitively inhibiting the enzyme β -(1,3)-D-glucan synthase.[6] This enzyme is essential for the synthesis of β -(1,3)-D-glucan, a critical polysaccharide component of the fungal cell wall that is absent in mammalian cells, making it an excellent target for selective toxicity.[7][8][9] The inhibition of this enzyme disrupts the integrity of the fungal cell wall, leading to osmotic instability and cell death.[10]

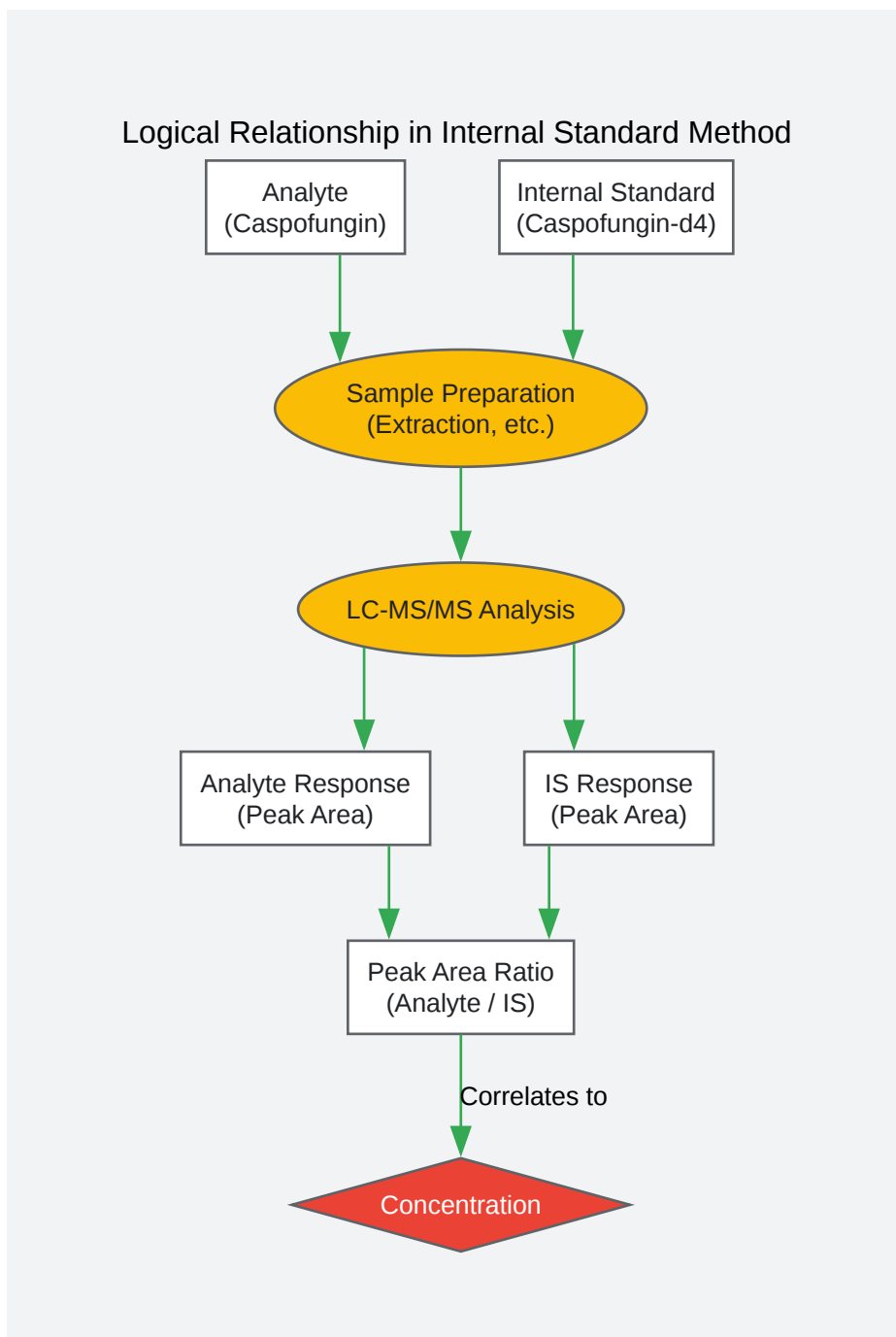
The β -(1,3)-D-glucan synthesis pathway is a fundamental process for fungal cell wall construction. The key steps are outlined in the signaling pathway diagram below.

Mechanism of Action of Caspofungin



Bioanalytical Workflow for Caspofungin Quantification





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- To cite this document: BenchChem. [Caspofungin-d4: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568995#physical-and-chemical-properties-of-caspofungin-d4]

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